

# Application Note: Analysis of Dioleoyl Adipate using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: *Dioleoyl adipate*

Cat. No.: *B13741135*

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## Abstract

This application note details a general method for the identification and quantification of **Dioleoyl adipate** in various sample matrices using Gas Chromatography-Mass Spectrometry (GC-MS). **Dioleoyl adipate**, a large ester molecule, is used as a plasticizer and emollient in cosmetics, plastics, and potentially in drug delivery systems. Monitoring its presence and concentration is crucial for quality control, safety assessment, and formulation development. The described protocol provides a starting point for method development and may require further optimization for specific matrices.

## Introduction

**Dioleoyl adipate** (C<sub>42</sub>H<sub>78</sub>O<sub>4</sub>, M.W. 647.07 g/mol) is a diester of oleyl alcohol and adipic acid. [1][2] Its analysis is often required in the context of material science, environmental monitoring, and pharmaceutical sciences to assess its migration from packaging materials or its concentration in formulations. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of semi-volatile organic compounds like **Dioleoyl adipate**. [3] This method offers high sensitivity and selectivity, enabling reliable analysis even in complex sample matrices.

## Experimental Protocols

A generalized experimental workflow for the analysis of **Dioleoyl adipate** by GC-MS is presented below. This protocol is based on established methods for other adipate plasticizers and should be validated for the specific application.<sup>[4][5]</sup>

### Sample Preparation: Liquid-Liquid Extraction

This protocol is a general guideline for the extraction of **Dioleoyl adipate** from a liquid sample matrix.

- **Sample Collection:** Collect a representative sample of the material to be analyzed.
- **Internal Standard Spiking:** Spike the sample with a known concentration of an appropriate internal standard (e.g., a structurally similar compound not present in the sample).
- **Solvent Addition:** Add a suitable extraction solvent (e.g., hexane, ethyl acetate) to the sample in a separatory funnel. The choice of solvent may need to be optimized based on the sample matrix.
- **Extraction:** Shake the mixture vigorously for 2-3 minutes. Allow the layers to separate.
- **Collection of Organic Layer:** Collect the organic layer containing the extracted **Dioleoyl adipate**.
- **Drying:** Dry the organic extract over anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Evaporate the solvent under a gentle stream of nitrogen to a final volume of 1 mL.
- **Derivatization (Optional):** For certain applications, derivatization may be necessary to improve the volatility and chromatographic behavior of the analyte. However, for **Dioleoyl adipate**, this is generally not required.
- **GC-MS Analysis:** The concentrated extract is now ready for injection into the GC-MS system.

### GC-MS Analysis

The following are recommended starting parameters for the GC-MS analysis of **Dioleoyl adipate**.

Table 1: GC-MS Instrumental Parameters

Parameter	Value
Gas Chromatograph	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness[6]
Injection Volume	1 µL
Inlet Temperature	280 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temperature of 150 °C, hold for 1 min, ramp to 320 °C at 15 °C/min, hold for 10 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Electron Energy	70 eV
Mass Range	m/z 50-700
Scan Mode	Full Scan for qualitative analysis, Selected Ion Monitoring (SIM) for quantitative analysis

## Data Analysis

- Qualitative Analysis: Identify the **Dioleoyl adipate** peak in the total ion chromatogram (TIC) by its retention time. Confirm the identity by comparing the acquired mass spectrum with a reference spectrum or by interpreting the fragmentation pattern.

- Quantitative Analysis: For quantification, construct a calibration curve using standard solutions of **Dioleoyl adipate** of known concentrations. Plot the peak area ratio of the analyte to the internal standard against the concentration. The concentration of **Dioleoyl adipate** in the sample can then be determined from this calibration curve.

## Data Presentation

The following tables summarize the expected quantitative data for a validated **Dioleoyl adipate** GC-MS method. Please note that these are example values and will need to be experimentally determined.

Table 2: Chromatographic and Mass Spectral Data (Hypothetical)

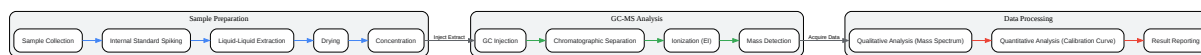
Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
Dioleoyl Adipate	~25.5	111	125, 267

Table 3: Method Validation Parameters (Hypothetical)

Parameter	Value
Linearity Range	0.1 - 100 µg/mL
Correlation Coefficient ( $r^2$ )	> 0.995
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Recovery	85 - 115%
Precision (%RSD)	< 15%

## Visualizations

The following diagram illustrates the general experimental workflow for the GC-MS analysis of **Dioleoyl adipate**.



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Caption: Experimental workflow for **Dioleoyl adipate** analysis by GC-MS.

## Conclusion

The GC-MS method outlined in this application note provides a robust framework for the analysis of **Dioleoyl adipate**. The protocol, including sample preparation and instrumental parameters, can be adapted and validated for various research, quality control, and drug development applications. Proper method validation is essential to ensure accurate and reliable results.

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## References

- 1. lipids.alfa-chemistry.com [lipids.alfa-chemistry.com]
- 2. Dioleoyl adipate | C42H78O4 | CID 20839591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance [restek.com]
- 4. GC/MS method for the determination of adipate plasticizers in ham sausage and its application to kinetic and penetration studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. redalyc.org [redalyc.org]

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